

A Comparative Guide to Certified Reference Materials for Metolachlor ESA Analysis

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Compound of Interest

Compound Name: Metolachlor esa

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For researchers, scientists, and professionals in drug development engaged in the analysis of Metolachlor ethanesulfonic acid (ESA), the selection of a suitable certified reference material (CRM) is a critical step to ensure accurate and reproducible results. This guide provides a comparison of commercially available **Metolachlor ESA** CRMs and a detailed experimental protocol for their use in analytical testing.

Comparison of Certified Reference Materials

Several reputable suppliers offer CRMs for **Metolachlor ESA**. The following table summarizes the key specifications of these materials to aid in the selection process. While direct experimental comparisons of performance are not readily available in published literature, the adherence to ISO 17034 for production by some manufacturers provides a strong indication of quality and reliability.^{[1][2][3]}

Supplier	Product Name	Product Code	CAS Number	Format	Concentration	Solvent	Accreditation
LGC Standards	Metolachlor-ethane sulfonic acid (ESA) sodium	DRE-CA15171100	947601-85-6	Neat	-	-	ISO 17034[1]
LGC Standards	Metolachlor-ethane sulfonic acid (ESA) sodium	DRE-A15171100AL-100	947601-85-6	Single Solution	100 µg/mL	Acetonitrile	-
Sigma-Aldrich	Metolachlor or ESA sodium salt PESTANAL®	-	947601-85-6	Neat	-	-	Analytical Standard
Restek	-	-	-	Stock mixes	0.1 mg/mL	Methanol	ISO 17034 accredited supplier[2][3]

Note: The information in this table is based on publicly available data from supplier websites. For the most current and detailed specifications, please refer to the respective supplier's product documentation.

Experimental Protocol: Analysis of Metolachlor ESA in Water Samples

The following is a representative experimental protocol for the analysis of **Metolachlor ESA** in water, based on methods published by the California Department of Pesticide Regulation and other scientific sources.^{[4][5][6]} This method utilizes Solid Phase Extraction (SPE) for sample cleanup and concentration, followed by Liquid Chromatography-Tandem Mass Spectrometry (LC/MS/MS) for detection and quantification.

1. Standard Preparation:

- Obtain a certified reference material of **Metolachlor ESA**.
- Prepare a stock solution by dissolving the neat material or diluting the provided solution in a suitable solvent, such as methanol, to a concentration of 10 µg/mL.^{[2][3]}
- Perform serial dilutions of the stock solution with a mixture of methanol and water (e.g., 1:1 v/v) to prepare a series of calibration standards. Recommended concentration levels for the calibration curve are 0.00125, 0.0025, 0.005, 0.01, 0.025, 0.05, and 0.1 µg/mL.^{[2][6]}

2. Sample Preparation (Solid Phase Extraction - SPE):

- Measure a 50 mL aliquot of the water sample.
- Pass the sample through a C18 SPE cartridge (e.g., 1 g).^[6]
- Rinse the cartridge with water.
- Elute the analytes with methanol.
- Evaporate the methanol eluate to approximately 0.4 mL at 45 °C under a gentle stream of nitrogen.
- Adjust the final volume of the extract to 1.0 mL by adding 0.5 mL of water and 0.5 mL of methanol.^[6]

3. LC/MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: C18 column (e.g., 2.1 x 50 mm, 5 µm particle size).

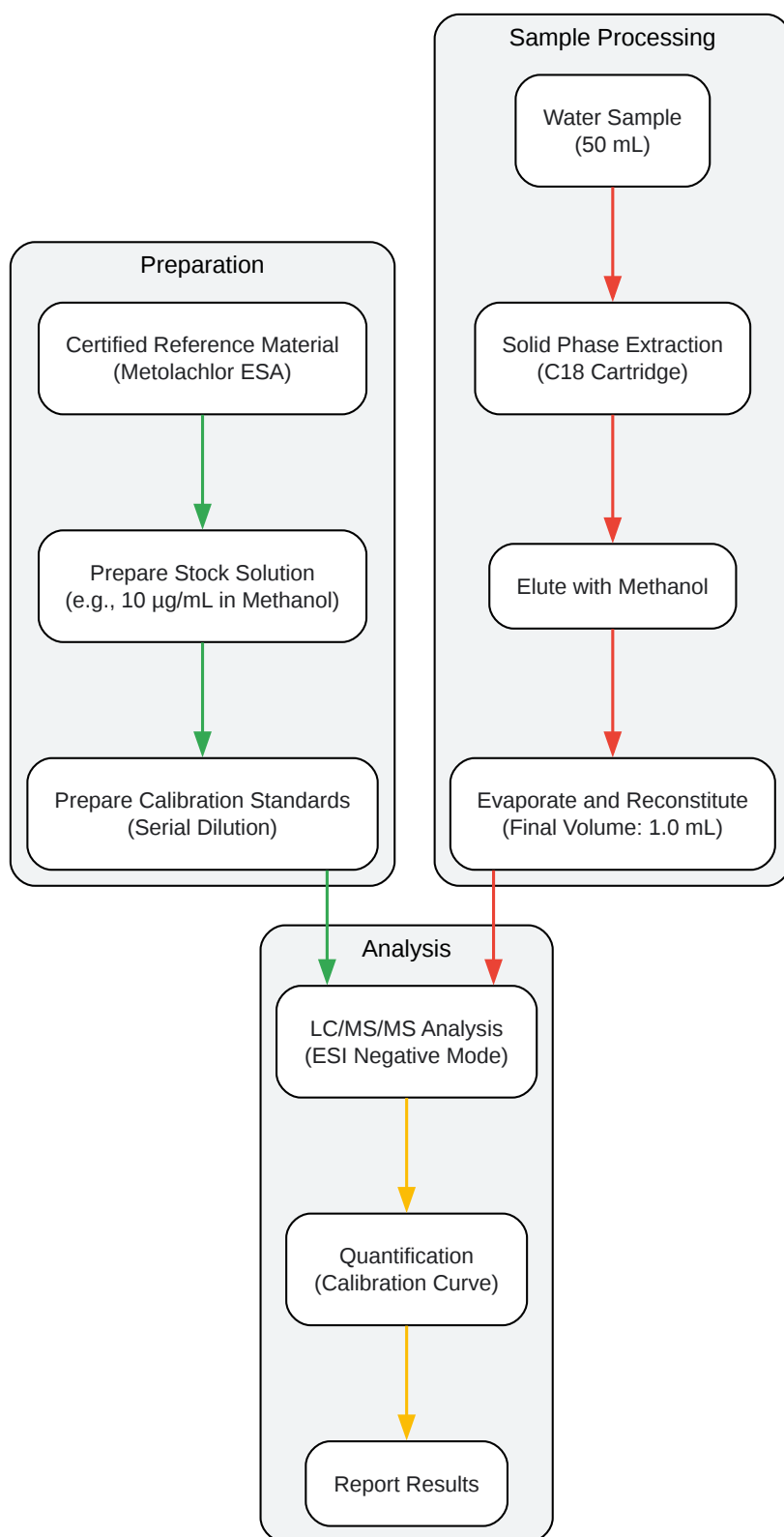
- Mobile Phase: A gradient of an aqueous solution (e.g., water with ammonium formate and formic acid) and an organic solution (e.g., methanol/water with ammonium formate and formic acid).[2][3]
- Flow Rate: 0.20 mL/min.
- Injection Volume: 50 µL.[4]
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in negative ion mode for **Metolachlor ESA**. [4][5]
 - Detection: Monitor the appropriate precursor and product ion pairs for **Metolachlor ESA**.

4. Quantification:

- Construct a calibration curve by plotting the peak area of the analyte against the concentration of the calibration standards.
- The calibration curve should have a correlation coefficient (r) of 0.995 or greater.[2]
- Determine the concentration of **Metolachlor ESA** in the samples by comparing their peak areas to the calibration curve.

Experimental Workflow

The following diagram illustrates the key steps in the analytical workflow for **Metolachlor ESA** analysis using certified reference materials.



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Workflow for **Metolachlor ESA** Analysis

This guide provides a foundational understanding for the selection and use of certified reference materials in the analysis of **Metolachlor ESA**. For specific applications, it is essential to validate the analytical method according to internal laboratory procedures and relevant regulatory guidelines.

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